

# CAS number and molecular formula of Bandrowski's base

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## Compound of Interest

Compound Name: *Bandrowski's base*

Cat. No.: *B1216380*

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## An In-depth Technical Guide to Bandrowski's Base

This guide provides comprehensive information on **Bandrowski's base**, a trimeric derivative of p-phenylenediamine (PPD), for researchers, scientists, and professionals in drug development. It covers its chemical identity, physical properties, and a protocol for its synthesis.

## Chemical and Physical Properties

**Bandrowski's base** is a compound of interest due to its formation during the oxidative process of hair dyeing, which involves p-phenylenediamine.<sup>[1]</sup> It is recognized as a potent mutagen and a potential carcinogen.<sup>[2][3]</sup>

Property	Value
CAS Number	20048-27-5[4][5][6][7]
Molecular Formula	C <sub>18</sub> H <sub>18</sub> N <sub>6</sub> [4][5][6][7][8][9]
Molecular Weight	318.38 g/mol [5][6][8]
Appearance	Dark brown or yellow crystalline powder[4][8]
IUPAC Name	3,6-bis[(4-aminophenyl)imino]cyclohexa-1,4-diene-1,4-diamine[8]
Purity	95% - 97%[8][9]

## Synthesis of Bandrowski's Base

The formation of **Bandrowski's base** is dependent on factors such as alkaline pH, the initial concentration of PPD, and the concentration of hydrogen peroxide.[7] An alkaline environment with a pH greater than 9.0 promotes its formation.[1]

### Experimental Protocol:

The following method for the synthesis of **Bandrowski's Base** is described by Ritter and Schmitz.[7]

- Dissolve p-phenylenediamine (PPD): Dissolve 5 grams of PPD in 375 mL of water.
- Adjust pH: Add 1.5 mL of 28% ammonium hydroxide to the solution to adjust the pH to 9.5.
- Initiate Oxidation: Add 62.5 mL of 3% hydrogen peroxide to the solution.
- Incubation: Keep the solution at room temperature for 24 hours to allow for the formation of **Bandrowski's base**. [7]

## Formation Pathway

**Bandrowski's base** is formed through the self-coupling of p-phenylenediamine in the presence of an oxidizing agent under alkaline conditions.[10] The reactive intermediate of PPD, p-

benzoquinonediimine (p-BQDI), can undergo self-coupling to form dimers and trimers, with **Bandrowski's base** being a commonly observed trimer.[11]

Formation of **Bandrowski's Base** from p-Phenylenediamine.

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